

Definitive Technical Guide to Hydroxyethylvindesine: Development and Pharmacology[1][2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Hydroxyethylvindesine

CAS No.: 55324-79-3

Cat. No.: B1673952

[Get Quote](#)

Executive Summary

Hydroxyethylvindesine (also known as N-(

-hydroxyethyl)vindesine or Deacetylvinblastine hydroxyethylamide) represents a critical juncture in the structure-activity relationship (SAR) exploration of vinca alkaloids.[1][2] Developed during the intense optimization campaigns of the 1970s that produced Vindesine (Eldisine), this molecule was synthesized to mitigate the neurotoxicity of Vincristine while maintaining the oncolytic potency of Vinblastine.[1][2] While it did not achieve the widespread commercial status of its "sister" molecule Vindesine, **Hydroxyethylvindesine** remains a vital reference compound in tubulin-binding research and has seen renewed interest as a cytotoxic payload in Small Molecule Drug Conjugates (SMDCs).[1][2]

Chemical Evolution and Structural Logic[1][2]

The Vinca Alkaloid Scaffold

The natural vinca alkaloids, Vinblastine and Vincristine, isolated from *Catharanthus roseus*, are dimeric compounds consisting of a catharanthine moiety and a vindoline moiety.[1][2] Their

clinical utility is limited by distinct toxicity profiles:

- Vinblastine: Dose-limiting myelosuppression.[1][2]
- Vincristine: Dose-limiting neurotoxicity.[1][2]

The "Vindesine Bridge"

To bridge the gap between these two extremes, researchers focused on the C-23 position of the vindoline ring (specifically the C-4 acetyl and C-3 ester groups).[1][2]

- Vindesine was created by converting the C-23 ester to a primary amide () and removing the acetyl group.[1][2]
- **Hydroxyethylvindesine** extends this logic by substituting the amide nitrogen with a 2-hydroxyethyl group ().[1][2]

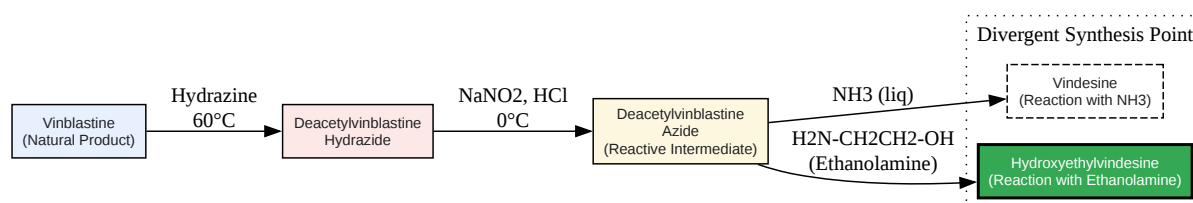
This modification was driven by the hypothesis that increasing the hydrophilicity of the amide side chain could alter cellular uptake and tubulin binding affinity, potentially decoupling anti-mitotic activity from axonal transport inhibition (the cause of neurotoxicity).[1][2]

Synthesis Pathway

The synthesis of **Hydroxyethylvindesine** follows the "Azide Method," a classic semi-synthetic route developed by Eli Lilly researchers.[1][2]

Protocol Overview:

- Hydrazinolysis: Vinblastine is treated with anhydrous hydrazine to yield Deacetylvinblastine hydrazide.[1][2]
- Azide Formation: The hydrazide is converted to the acyl azide using nitrous acid (generated in situ).[1][2]
- Amidation: The key divergence point.[1][2] Instead of reacting with ammonia (which yields Vindesine), the azide is reacted with ethanolamine (2-aminoethanol).[1][2]



[Click to download full resolution via product page](#)

Figure 1: Divergent synthesis pathway of Vindesine and **Hydroxyethylvindesine** from the common azide intermediate.^{[1][2]}

Pharmacological Profile^{[1][2][3][4][5]}

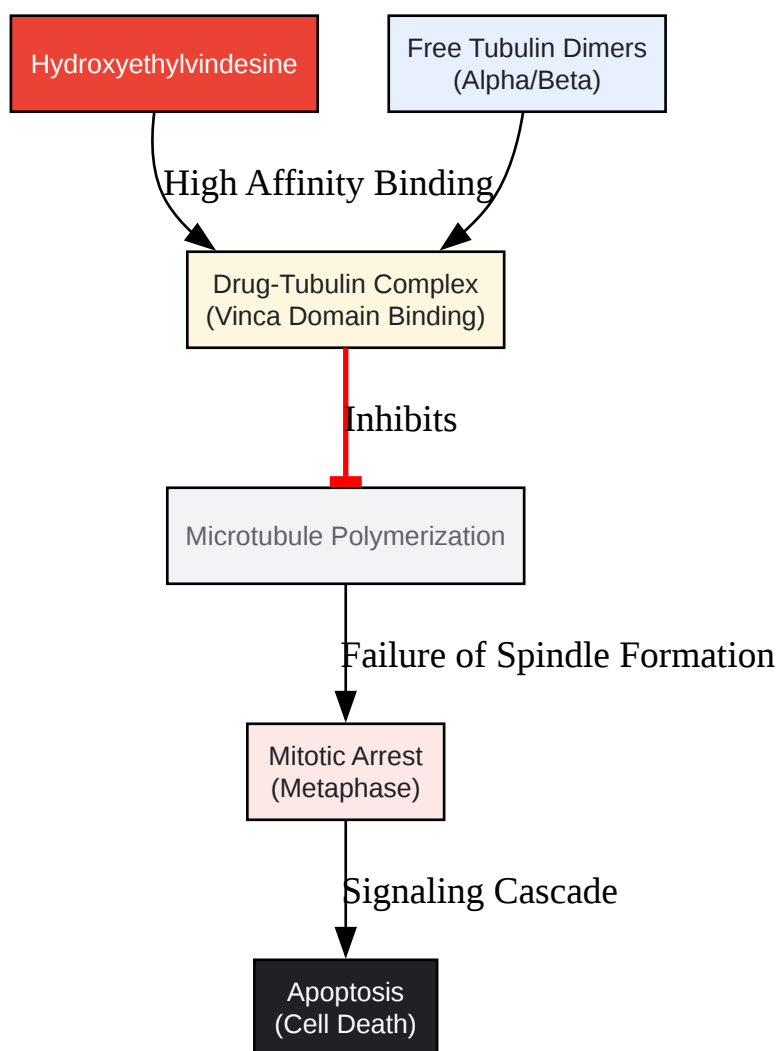
Mechanism of Action

Like its congeners, **Hydroxyethylvindesine** acts as a Microtubule Destabilizing Agent (MDA).^{[1][2]} It binds to the vinca domain at the interface of

- and

-tubulin heterodimers.^{[1][2]}

- Kinetic Effect: Inhibits the polymerization of tubulin into microtubules.^{[1][2]}
- Dynamic Effect: Suppresses "dynamic instability" (the rate of catastrophe and rescue) at low concentrations, leading to G2/M cell cycle arrest.^{[1][2]}
- Outcome: Formation of paracrystalline aggregates and induction of apoptosis.^{[1][2]}



[Click to download full resolution via product page](#)

Figure 2: Mechanism of action leading to mitotic arrest.[1][2]

Structure-Activity Relationship (SAR) Data

Early comparative studies (Conrad et al., 1978) revealed a nuanced profile for **Hydroxyethylvindesine** compared to Vindesine (VDS) and Vinblastine (VLB).[1][2]

Parameter	Vinblastine (VLB)	Vindesine (VDS)	Hydroxyethylvindesine
C-23 Substituent	Methoxycarbonyl (Ester)	Carboxamide	N-(2-hydroxyethyl)carboxamide
Neurotoxicity	Low	Moderate	Moderate (Model dependent)
Activity (Ridgway Osteosarcoma)	High	Very High	Superior to VDS
Activity (B16 Melanoma)	High	High	Lower than VDS
Potency Class	High	Very High	High

Key Insight: **Hydroxyethylvindesine** demonstrated superior activity in specific solid tumor models (like osteogenic sarcoma) but lower efficacy in melanoma models compared to Vindesine.[\[1\]](#)[\[2\]](#) This specificity suggests that the hydroxyethyl group alters the drug's transport or retention in specific tissue types.[\[1\]](#)[\[2\]](#)

Modern Applications: The Payload Era[\[1\]](#)[\[2\]](#)

While **Hydroxyethylvindesine** did not replace Vindesine as a standalone chemotherapy agent, its distinct chemical handle (the hydroxyl group) and potency profile have made it a candidate for Targeted Drug Delivery.[\[1\]](#)[\[2\]](#)

Small Molecule Drug Conjugates (SMDCs)

Recent research has utilized **Hydroxyethylvindesine** as a cytotoxic payload in folate-receptor targeting conjugates.[\[1\]](#)[\[2\]](#) Unlike the hydrazide derivative used in Vintafolide (EC145), **Hydroxyethylvindesine** offers a different solubility and release profile.[\[1\]](#)[\[2\]](#)

- Design: The hydroxyl group on the ethyl chain can be functionalized with linkers (e.g., benzylidene acetals) that are cleavable in the acidic endosome.[\[1\]](#)[\[2\]](#)

- Challenge: Some conjugates failed to show net clinical benefit, likely due to linker stability issues or insufficient release rates in the target organelle.[1][2]

References

- Conrad, R. A., et al. (1979).[1][2] "Structure-activity relationships of dimeric Catharanthus alkaloids. 2. Experimental antitumor activities of N-substituted deacetylvinblastine amide (vindesine) sulfates." [1][2] Journal of Medicinal Chemistry, 22(4), 391–400.[1][2] [Link](#)
- Barnett, C. J., et al. (1978).[1][2] "Structure-activity relationships of dimeric Catharanthus alkaloids. 1. Deacetylvinblastine amide (vindesine) sulfate." [1][2] Journal of Medicinal Chemistry, 21(1), 88–96.[1][2] [Link](#)[1][2]
- PubChem Compound Summary. (2025). "**Hydroxyethylvindesine** (CID 429019)." [1][2] National Center for Biotechnology Information.[1][2] [Link](#)[1][2]
- Ferhati, X. (2020).[1][2] "Design of smart linkers and their applications in controlled-release drug delivery systems." University of La Rioja Doctoral Thesis. [Link](#)[1][2]
- Lilly, E. & Co. (1978).[1][2] "Vinca alkaloid derivatives." U.S. Patent 4,166,810.[1][2] (Describes the synthesis of N-substituted vindesine analogues).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. PubChemLite - Vinzolidine, 1,5-naphthalenedisulfonate (C48H58ClN5O9) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Definitive Technical Guide to Hydroxyethylvindesine: Development and Pharmacology[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673952/docs#definitive-technical-guide-to-hydroxyethylvindesine-development-and-pharmacology-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)